

Essential Safety and Operational Guidance for Handling SRI-011381

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This document provides crucial safety and logistical information for the handling and disposal of **SRI-011381**, a TGF- β signaling agonist used in research. The following procedures are designed to ensure the safety of laboratory personnel and to maintain the integrity of the compound.

Personal Protective Equipment (PPE)

When handling **SRI-011381**, appropriate personal protective equipment is mandatory to prevent exposure. The recommended PPE includes, but is not limited to, the items listed in the table below.



PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile or latex gloves should be worn at all times. If direct contact occurs, change gloves immediately.
Eye Protection	Safety Glasses or Goggles	ANSI-rated safety glasses with side shields or chemical splash goggles are required.
Body Protection	Laboratory Coat	A full-length laboratory coat should be worn to protect skin and clothing.
Respiratory Protection	Fume Hood or Respirator	All handling of the powdered form of SRI-011381 should be conducted in a certified chemical fume hood. For situations outside of a fume hood where aerosolization is possible, a NIOSH-approved respirator is recommended.

Chemical Handling and Storage

Proper handling and storage are vital to maintain the stability of **SRI-011381** and to ensure a safe laboratory environment.



Aspect	Guideline
Receiving and Inspection	Upon receipt, inspect the container for any damage or leaks. Verify that the product name and quantity match the order.
Storage Conditions	Store the powdered compound at -20°C for up to 3 years. When in solvent, store at -80°C for up to 1 year.[1]
Preparation of Solutions	For in vitro studies, a common concentration used is 10 μ M.[2][3] Preparation of stock solutions should be done in a chemical fume hood. For a 10 mM stock solution, dissolve the appropriate amount of SRI-011381 in a suitable solvent such as DMSO.[1][4]
Administration (In Vivo)	For in vivo experiments in mice, SRI-011381 has been administered via intraperitoneal (i.p.) injection at doses such as 30 mg/kg.[5]

Disposal Plan

All waste materials contaminated with **SRI-011381** must be disposed of in accordance with institutional and local regulations for chemical waste.

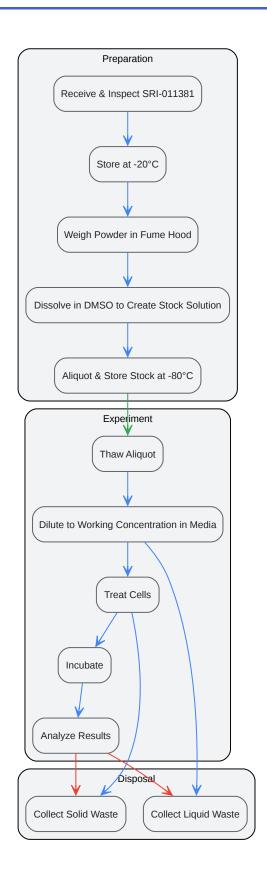
Waste Type	Disposal Procedure
Solid Waste	Contaminated items such as pipette tips, tubes, and gloves should be collected in a designated, sealed hazardous waste container.
Liquid Waste	Unused solutions containing SRI-011381 should be collected in a clearly labeled, sealed hazardous waste container for chemical waste. Do not pour down the drain.
Sharps	Needles and syringes used for injections must be disposed of in a designated sharps container.



Experimental Workflow for In Vitro Handling of SRI-011381

The following diagram outlines the standard procedure for preparing and using **SRI-011381** in a cell culture experiment.





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Workflow for the preparation, experimental use, and disposal of SRI-011381.



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